

An In-depth Technical Guide to 2-Bromopentanedioic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Bromopentanedioic acid

CAS No.: 51528-22-4

Cat. No.: B1289677

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Bromopentanedioic acid**, a halogenated dicarboxylic acid with significant potential as a versatile building block in organic synthesis and pharmaceutical research. As a Senior Application Scientist, my objective is to deliver not just data, but a foundational understanding of this molecule's chemical nature, its synthesis, and its prospective applications, grounded in established chemical principles.

Core Molecular Profile and Physicochemical Properties

2-Bromopentanedioic acid, also known as α -bromoglutaric acid, possesses a unique bifunctional character, integrating two carboxylic acid groups with a reactive bromine atom at the alpha position. This structure is key to its utility as a synthetic intermediate.

The fundamental identifiers and computed physicochemical properties are summarized below. It is important to note that while computational data is readily available, experimental values for properties such as melting and boiling points are not extensively documented in publicly accessible databases.

Property	Value	Source
Molecular Formula	C ₅ H ₇ BrO ₄	PubChem[1]
Molecular Weight	211.01 g/mol	PubChem[1], BLD Pharm[2]
CAS Number	51528-22-4	PubChem[1], BLD Pharm[2]
IUPAC Name	2-bromopentanedioic acid	PubChem[1]
Synonyms	α-Bromoglutaric acid, 2-Bromoglutaric acid	PubChem[1]
Canonical SMILES	<chem>C(CC(=O)O)C(C(=O)O)Br</chem>	PubChem[1]
InChI Key	UKUBAEDKWAHORT-UHFFFAOYSA-N	PubChem[1]
Hydrogen Bond Donors	2	PubChem[1]
Hydrogen Bond Acceptors	4	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Topological Polar Surface Area	74.6 Å ²	PubChem[1]

Synthesis and Chemical Reactivity

The synthesis of **2-Bromopentanedioic acid** is most logically achieved through the alpha-bromination of its parent dicarboxylic acid, glutaric acid. The classic Hell-Volhard-Zelinsky (HVZ) reaction is the standard and most reliable method for such a transformation.

Synthetic Workflow: The Hell-Volhard-Zelinsky Reaction

The HVZ reaction involves the conversion of a carboxylic acid to an acyl halide, followed by alpha-halogenation and subsequent hydrolysis. The causality behind this choice is its high regioselectivity for the α-position in the presence of a phosphorus catalyst.



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Caption: Synthetic pathway for **2-Bromopentanedioic acid** via the Hell-Volhard-Zelinsky reaction.

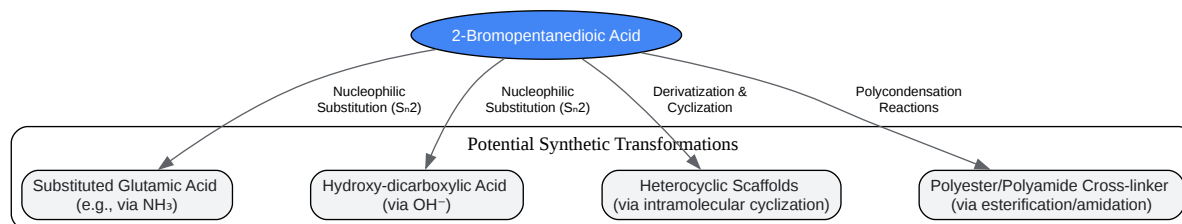
Experimental Protocol: Synthesis of 2-Bromopentanedioic Acid

This protocol is a validated, self-validating system based on established methodologies for α -bromination.

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add glutaric acid and a catalytic amount of red phosphorus (or PBr_3).
- **Bromination:** Slowly add bromine (Br_2) via the dropping funnel. The reaction is exothermic and will generate HBr gas, which must be neutralized through a gas trap (e.g., a sodium hydroxide solution).
- **Reflux:** After the addition of bromine is complete, gently heat the mixture to reflux. The reaction progress can be monitored by observing the disappearance of the red-brown bromine color.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Slowly and carefully add water to hydrolyze the intermediate acyl bromide. This step is also highly exothermic and will produce HBr .
- **Extraction and Purification:** Extract the aqueous solution with a suitable organic solvent (e.g., diethyl ether). Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be further purified by recrystallization.

Chemical Reactivity and Synthetic Potential

The reactivity of **2-Bromopentanedioic acid** is dominated by its three functional groups. The carboxylic acid groups can undergo esterification, amide formation, or reduction. The secondary bromide is susceptible to nucleophilic substitution (S_N2) reactions. This trifunctional nature makes it a valuable precursor for a wide range of more complex molecules.



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Caption: Potential synthetic applications stemming from the reactivity of **2-Bromopentanedioic acid**.

Analytical Characterization

A robust analytical workflow is crucial for confirming the identity and purity of synthesized **2-Bromopentanedioic acid**. The primary techniques are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Protocol: NMR and Mass Spectrometry Analysis

- Sample Preparation:
 - NMR: Dissolve 5-10 mg of the purified product in a deuterated solvent (e.g., DMSO- d_6 or D_2O with a pH adjustment to solubilize the diacid). Add a small amount of tetramethylsilane (TMS) as an internal standard.
 - MS: Prepare a dilute solution (e.g., 1 mg/mL) in a suitable solvent like methanol or acetonitrile/water.
- 1H NMR Spectroscopy:
 - Acquire the spectrum. Expect multiplets for the diastereotopic protons of the CH_2 groups and a distinct downfield signal for the proton at the bromine-bearing carbon (α -proton).

The carboxylic acid protons will appear as broad singlets at a very downfield chemical shift.

- ^{13}C NMR Spectroscopy:
 - Acquire the spectrum. Expect five distinct signals corresponding to the two carbonyl carbons, the α -carbon attached to bromine (shifted downfield), and the two methylene carbons.
- Mass Spectrometry (Electrospray Ionization - ESI):
 - Perform analysis in negative ion mode. The primary ion observed should correspond to the deprotonated molecule $[\text{M-H}]^-$.
 - A key validation step is to observe the characteristic isotopic pattern of bromine: two peaks of nearly equal intensity separated by 2 m/z units (for the ^{79}Br and ^{81}Br isotopes). For **2-Bromopentanedioic acid**, this would be at m/z 209 and 211.

Applications in Research and Drug Development

While specific, large-scale applications of **2-Bromopentanedioic acid** are not widely reported, its structure makes it an intriguing candidate for several areas of pharmaceutical and chemical research.

- Scaffold for Novel Amino Acids: Nucleophilic substitution of the bromide with ammonia or other nitrogen nucleophiles can lead to the synthesis of substituted glutamic acid analogs. These are valuable for probing enzyme active sites or for incorporation into peptidomimetics.
- Intermediate for Heterocycles: The bifunctional nature of the molecule allows for its use in the synthesis of various heterocyclic systems, which are core structures in many approved drugs.
- Enzyme Inhibitors: Dicarboxylic acids are known to mimic substrates of various enzymes. The addition of a bromine atom provides a reactive handle for covalent modification or an additional point of interaction within an enzyme's active site. Boronic acid compounds, for example, are a class of enzyme inhibitors where structural diversity is key.[3]

- **Drug Delivery and Formulation:** As an acidic molecule, it could be used to form salts with basic drug substances, potentially improving properties like solubility, which is a common challenge for BCS Class II drugs.[4]

The search for novel drug candidates often relies on the availability of unique chemical building blocks.[5] Functionalized dicarboxylic acids like **2-Bromopentanedioic acid** represent a class of reagents that can introduce both polarity and a reactive center into a molecule, features that are often desirable in drug design.[6]

Safety, Handling, and Storage

As with any reactive chemical, proper handling of **2-Bromopentanedioic acid** is paramount.

- **Hazards:** Based on data for similar compounds and GHS classifications, **2-Bromopentanedioic acid** is expected to cause skin and eye irritation.[2] Halogenated organic acids can be corrosive and should be handled with care.
- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area or a chemical fume hood. Avoid creating dust. Keep away from incompatible materials such as strong bases and oxidizing agents.[7]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2] Storage under an inert atmosphere is recommended to prevent potential degradation.[8]

Conclusion

2-Bromopentanedioic acid is a valuable, albeit under-explored, chemical entity. Its true potential lies in its utility as a synthetic intermediate. The combination of two carboxylic acid functionalities and a reactive α -bromo group provides a versatile platform for the synthesis of complex molecular architectures relevant to drug discovery, materials science, and broader chemical research. This guide provides the foundational knowledge for scientists to synthesize, characterize, and safely handle this compound, paving the way for its application in novel research endeavors.

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